

Resminostat progression-free survival statistical analysis

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Compound Focus: Resminostat

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Resminostat Efficacy Data from the RESMAIN Study

Efficacy Endpoint	Resminostat Group	Placebo Group	Hazard Ratio (HR) & P-value
Median Progression-Free Survival (PFS)	8.3 months [1] [2]	4.2 months [1] [2]	HR: 0.623; p=0.015 [2]
Improvement in PFS vs. Placebo	97.6% [1]	-	-
Median Time to Next Treatment (TTNT)	8.8 months [1]	4.2 months [1]	-
Median "Total" PFS	24.3 months [1] [2]	14.9 months [1] [2]	-

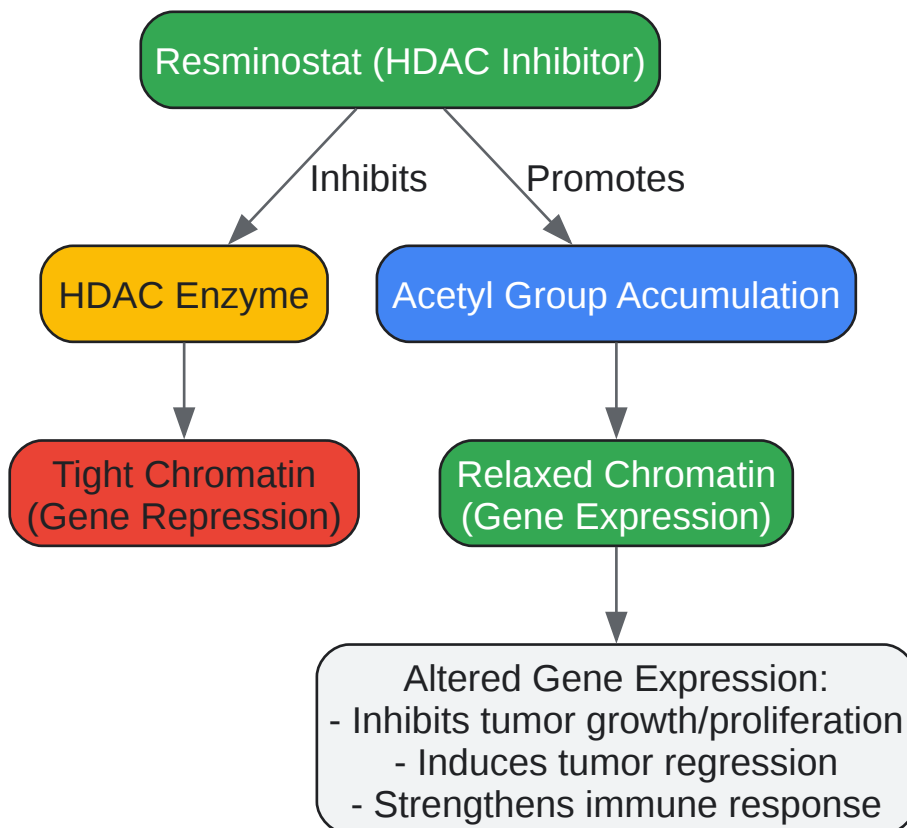
Experimental Protocol of the RESMAIN Study

The quantitative data above was generated under the following rigorous clinical trial conditions:

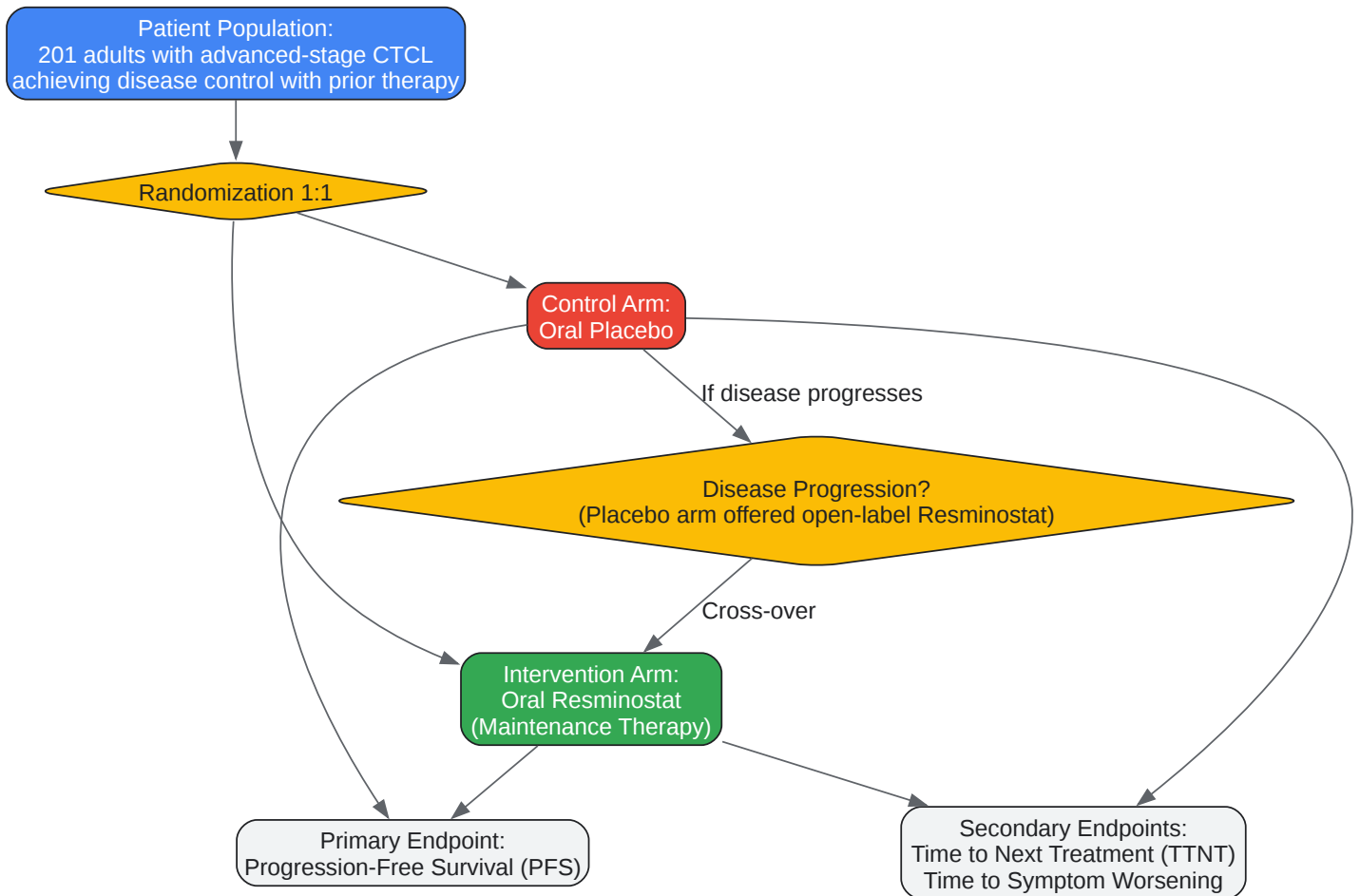
- **Study Design:** The RESMAIN study was a **multi-center, double-blind, randomized, placebo-controlled, pivotal Phase II trial** [3] [4].
- **Patient Population:** It enrolled **201 patients** with **advanced-stage Cutaneous T-Cell Lymphoma (CTCL)** who had achieved disease control with prior systemic therapy [1] [2].
- **Randomization and Dosing:** Patients were randomized **1:1** to receive either oral **resminostat** or a matching placebo. The treatment was administered as **maintenance therapy** to prolong the period of disease stability [1] [3].
- **Primary Endpoint:** The primary goal was to determine whether **resminostat** prolonged **Progression-Free Survival (PFS)**, which was successfully met [1] [3].
- **Key Secondary Endpoints** included time to next treatment (TTNT) and time to symptom worsening (specifically itching) [3].

Mechanism of Action and Study Workflow

The efficacy of **resminostat** is rooted in its epigenetic mechanism of action. The diagrams below illustrate how it works and how its efficacy was evaluated in the RESMAIN trial.



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Context for Researchers and Professionals

- **Current Status:** The **Marketing Authorization Application (MAA)** for **resminostat** (Kinselby) is under review by the European Medicines Agency (EMA). A decision is anticipated around **mid-2025** [1] [4].
- **Regulatory Support:** **Resminostat** has received **Orphan Drug Designation** from the EMA (2023), the U.S. FDA (September 2023), and SwissMedic (September 2024), underscoring its potential for this rare disease [1] [2] [5].
- **Comparative Context:** It is noteworthy that the positive PFS results in CTCL are context-specific. A separate **Phase II study in pre-treated biliary tract cancers (BTCs)** found that adding **resminostat** to S-1 chemotherapy **did not improve PFS or OS** compared to placebo plus S-1 [6]. This highlights the importance of the disease and treatment context when evaluating efficacy data.

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Address: Ontario, CA 91761, United States

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